

Personal protective equipment for handling Hydrochlorothiazide-13C6

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Compound of Interest

Compound Name: Hydrochlorothiazide-13C6

Cat. No.: B602471

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Essential Safety and Handling Guide for Hydrochlorothiazide-13C6

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for the handling and disposal of **Hydrochlorothiazide-13C6**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe laboratory use of this compound.

Personal Protective Equipment (PPE)

When handling **Hydrochlorothiazide-13C6**, a comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the required protective equipment.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Gloves	Wear two pairs of powder-free, disposable gloves. The outer glove should be removed after each task or batch. Change gloves regularly (e.g., hourly) or immediately if torn, punctured, or contaminated.[1]
Body	Protective Gown	A disposable, lint-free, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required.[1]
Eyes/Face	Safety Goggles and Face Shield	Use tightly fitting safety goggles with side shields.[2] For tasks with a risk of splashes or sprays, a face shield should be worn in combination with goggles for enhanced protection.[3]
Respiratory	Fit-Tested Respirator	A NIOSH-certified N95 or N100 respirator is recommended, especially when there is a potential for generating airborne powder or aerosols. [4] Respiratory protection should be used in accordance with a respiratory protection program.[4]

Health Hazard Information

Hydrochlorothiazide and its isotopically labeled forms are considered hazardous. Below is a summary of potential health effects.

Hazard Type	Description
Acute Toxicity	Harmful if swallowed.[5][6]
Skin Irritation	Causes skin irritation.[5] May cause an allergic skin reaction.[6]
Eye Irritation	Causes serious eye irritation.[5]
Respiratory Irritation	May cause respiratory irritation upon inhalation. [5] May cause allergy or asthma symptoms or breathing difficulties if inhaled.[6]
Chronic Effects	Suspected of causing cancer.[7] May cause damage to organs through prolonged or repeated exposure.[6]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Hydrochlorothiazide-13C6** and ensuring a safe laboratory environment.

Procedure	Detailed Steps
Handling	- Work in a well-ventilated area, preferably under a laboratory fume hood.[2] - Avoid the formation and inhalation of dust and aerosols.[2] [7] - Avoid contact with skin and eyes.[2] - Do not eat, drink, or smoke in areas where the compound is handled.[5]
Storage	- Keep the container tightly closed in a dry and well-ventilated place.[2] - Store in a refrigerator as per storage conditions.[2] - Store locked up. [7]

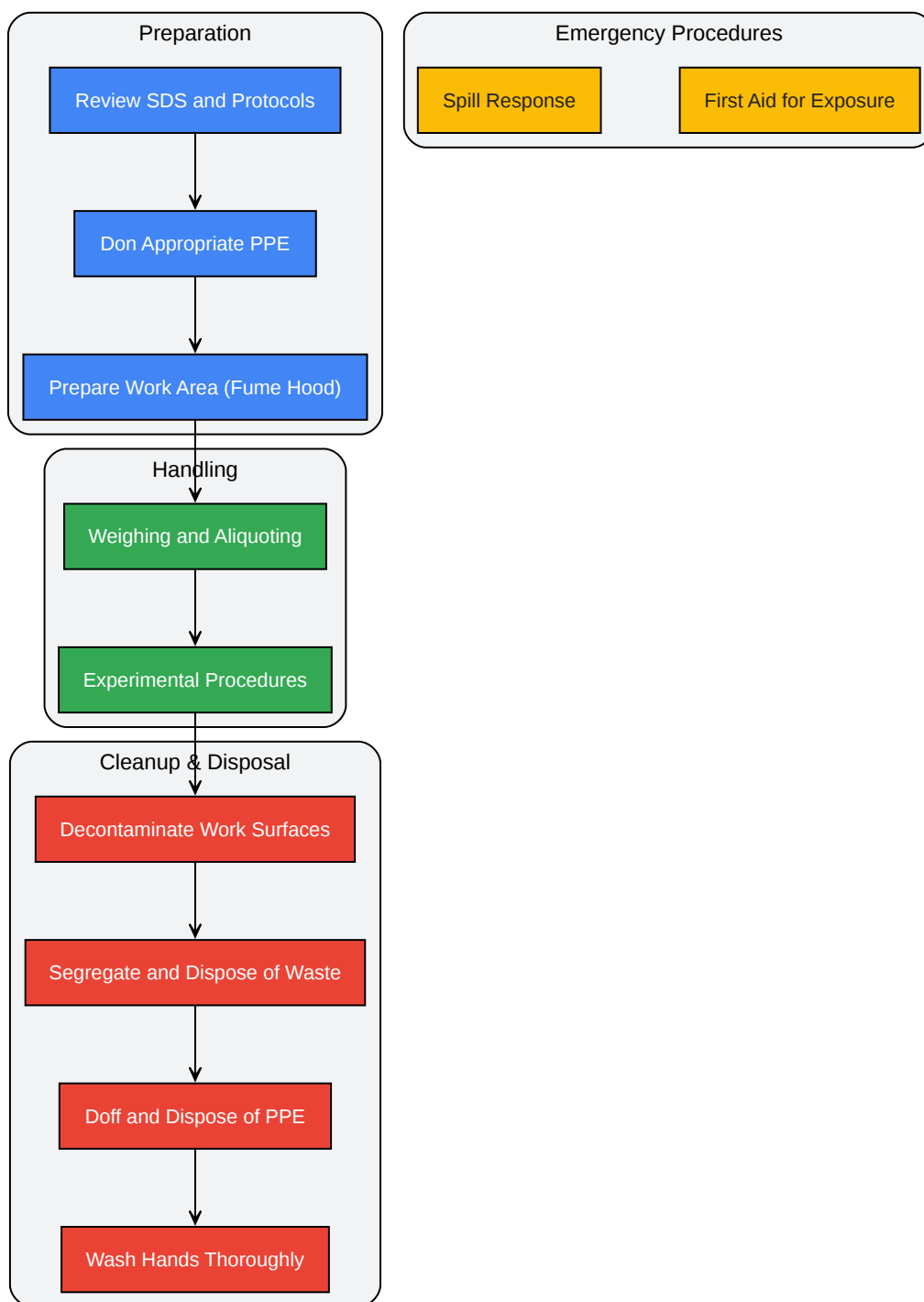
Emergency and Disposal Protocols

Immediate and appropriate responses to spills, exposures, and waste disposal are outlined below.

Protocol	Guidelines
Spills	<ul style="list-style-type: none">- Evacuate and restrict access to the spill area.- Wear appropriate PPE, including respiratory protection.- For minor spills, use dry clean-up procedures to avoid generating dust. Dampen with water before sweeping.^[8]- For major spills, alert emergency responders.^[8]- Collect spillage in a suitable, labeled container for disposal.^[2]
First Aid	<ul style="list-style-type: none">- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.^[2]- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.^{[2][5]}- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration or oxygen.^{[2][9]}- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^[2]
Disposal	<ul style="list-style-type: none">- Dispose of waste in accordance with federal, state, and local regulations.^[2]- Unused or partially used drugs should be disposed of in designated pharmaceutical waste containers.^[10]- Contaminated PPE and materials should be placed in sealed containers for disposal.^{[1][10]}

Safe Handling Workflow

The following diagram illustrates the procedural workflow for the safe handling of **Hydrochlorothiazide-13C6**.



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